

In-Depth Technical Guide to Zinc Cyanamide: Molecular Formula and Weight

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Compound of Interest

Compound Name: zinc;cyanamide

Cat. No.: B13746235

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This technical guide serves as a core reference for researchers, scientists, and professionals in drug development, providing essential information on the molecular formula and weight of zinc cyanamide.

Molecular Formula

The molecular formula for zinc cyanamide is ZnCN_2H_2 . This formula is derived from its composition of one zinc atom, one carbon atom, two nitrogen atoms, and two hydrogen atoms.

Molecular Weight

The molecular weight of zinc cyanamide is calculated by summing the atomic weights of its constituent elements. The standard atomic weights for each element are as follows:

- Zinc (Zn): 65.38 u
- Carbon (C): 12.011 u
- Nitrogen (N): 14.007 u
- Hydrogen (H): 1.008 u

The calculation is detailed in the table below.

Table 1: Molecular Weight Calculation for Zinc Cyanamide (ZnCN₂H₂)

Element	Symbol	Quantity	Atomic Weight (u)	Total Weight (u)
Zinc	Zn	1	65.38	65.38
Carbon	C	1	12.011	12.011
Nitrogen	N	2	14.007	28.014
Hydrogen	H	2	1.008	2.016
Total		107.421		

Based on this, the molecular weight of zinc cyanamide is approximately 107.42 g/mol .

Summary of Physicochemical Data

The following table summarizes the key molecular data for zinc cyanamide.

Table 2: Summary of Zinc Cyanamide Molecular Data

Property	Value
Molecular Formula	ZnCN ₂ H ₂
Molecular Weight	107.421 g/mol

Experimental Protocols

This document provides foundational physicochemical data. Detailed experimental protocols for the synthesis or analysis of zinc cyanamide are beyond the current scope but can be found in relevant chemical literature.

Visualization

As this guide focuses on the fundamental molecular properties of zinc cyanamide, there are no signaling pathways, experimental workflows, or logical relationships to be diagrammed. Therefore, no visualizations are presented.

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